Spectroscopic Analysis of 1H-Indazole-6-Carbohydrazide: A Technical Guide

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Compound of Interest

Compound Name:	*1H-indazole-6-carbohydrazide*
CAS No.:	*1086392-18-8*
Cat. No.:	*B1386129*

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H

N

O Exact Mass: 176.07

Executive Summary & Structural Dynamics

1H-indazole-6-carbohydrazide represents a "privileged structure" in medicinal chemistry due to its ability to engage in bidentate hydrogen bonding (via the hydrazide motif) and

-stacking interactions (via the indazole core). However, its analysis is complicated by annular tautomerism and proton exchange dynamics.

This guide provides a self-validating analytical framework. Researchers must first establish the tautomeric state (1H- vs. 2H-) before assigning functional group signals. The 1H-tautomer is thermodynamically favored in polar aprotic solvents (DMSO, DMF), which are required for solubility.

Core Analytical Challenges

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- Tautomeric Equilibrium: The migration of the proton between N1 and N2 on the diazole ring.
- Hydrazide Instability: Susceptibility to oxidation or hydrolysis back to the parent acid.
- Solubility Limits: Poor solubility in CDCl

  necessitates the use of DMSO-

  , which introduces solvent peaks that can obscure exchangeable protons.

Analytical Workflow Visualization

The following decision tree outlines the logical progression for validating the compound's identity and purity.

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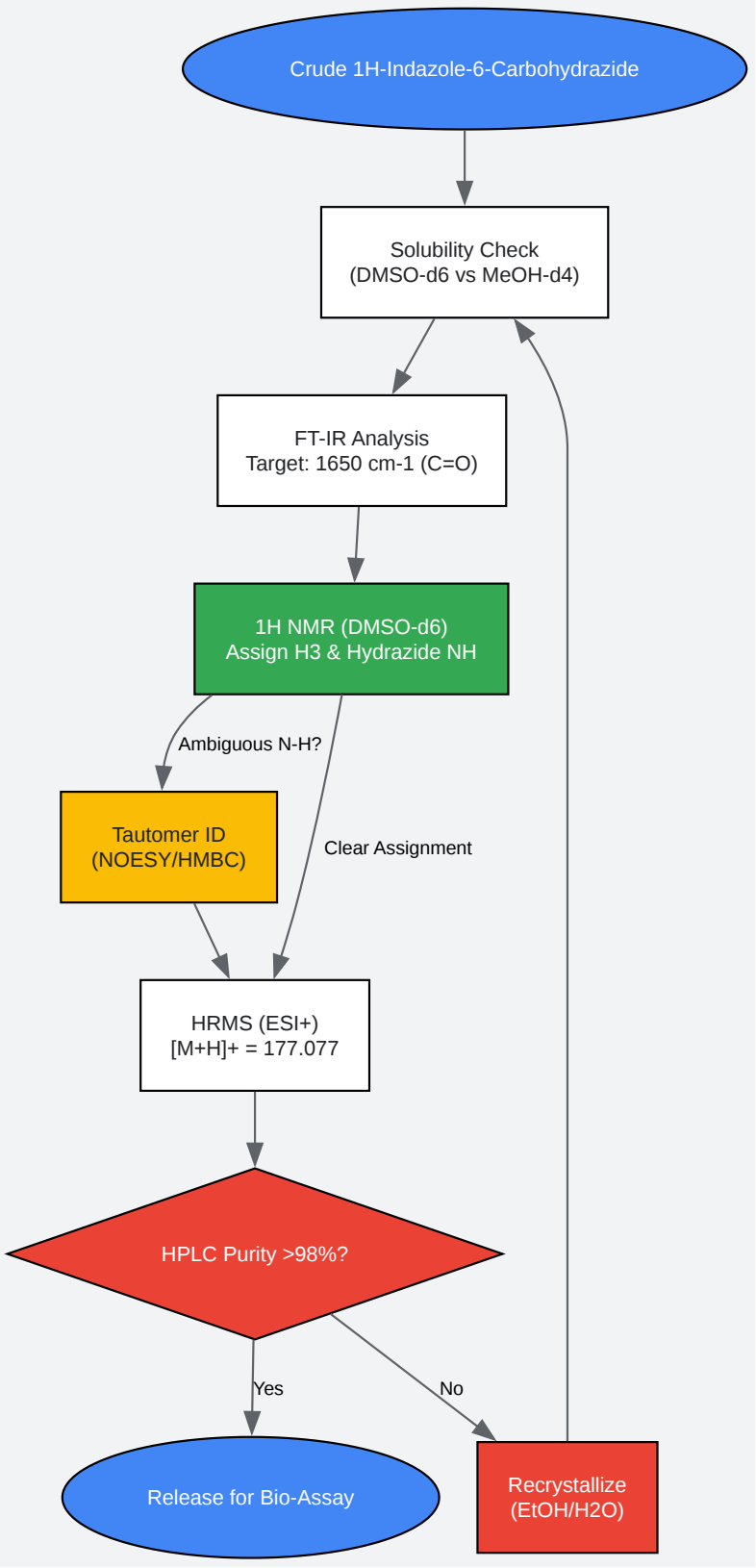

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Caption: Figure 1. Integrated analytical workflow for the structural validation of indazole-hydrazide derivatives.

Vibrational Spectroscopy (FT-IR)

Infrared spectroscopy serves as the primary "fingerprint" method to confirm the formation of the hydrazide from the ester precursor.

Methodology:

- Technique: ATR (Attenuated Total Reflectance) or KBr Pellet.
- Resolution: 4 cm

  .
- Scans: 32.

Diagnostic Bands

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Functional Group	Wavenumber (cm)	Intensity	Assignment Logic
Hydrazide N-H	3300 - 3450	Medium, Broad	Primary amine (-NH) symmetric/asymmetric stretching.
Indazole N-H	3150 - 3250	Medium	Indazole ring N-H stretch (often broadened by H-bonding).
Amide I (C=O)	1645 - 1665	Strong	The carbonyl stretch is the definitive confirmation of the hydrazide. Shifts lower than esters (~1720) due to resonance.
C=N (Ring)	1615 - 1625	Medium	Characteristic of the indazole pyrazole ring.
Amide II	1530 - 1550	Medium	N-H bending coupled with C-N stretching.

Critical Quality Attribute (CQA): The complete disappearance of the ester carbonyl peak at ~1720 cm

indicates full conversion of the starting material (Methyl 1H-indazole-6-carboxylate).

Nuclear Magnetic Resonance (NMR) Profiling[1]

NMR is the gold standard for distinguishing the substitution pattern and tautomeric state.

Protocol:

- Solvent: DMSO-

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(Required for solubility and to observe exchangeable amide protons).

- Concentration: 10-15 mg in 0.6 mL.
- Reference: TMS (0.00 ppm) or residual DMSO (2.50 ppm).

1H NMR Assignment Table (400 MHz, DMSO-)

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Position	Chemical Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Structural Insight
-NH-NH	9.85 - 10.0	Broad Singlet	1H	-	Hydrazide amide proton. [1] Highly deshielded. Disappears with D O shake.
H-3	8.15 - 8.20	Singlet	1H	-	Pyrazole ring proton. Diagnostic for indazole core integrity.
H-7	8.05 - 8.10	Singlet (or weak d)	1H	~1.0	Ortho to N1. Shifts depending on H-bonding of N1.
H-4	7.80 - 7.85	Doublet	1H	8.4	Ortho to C5. Part of the ABX system of the benzene ring. [2]
H-5	7.60 - 7.65	Doublet of Doublets	1H	8.4, 1.5	Meta coupling to H7 confirms 6-substitution.
-NH	4.50 - 4.60	Broad Singlet	2H	-	Terminal amine

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					protons. Exchangeable.
Indazole N-H	13.20 - 13.40	Broad Singlet	1H	-	Very broad. Often invisible if the sample is "wet" (contains H O).

13C NMR Key Signals (100 MHz, DMSO-)

- Carbonyl (C=O): 166.5 ppm.
- C-3 (Pyrazole): ~134.0 ppm.
- C-7a/3a (Quaternary): ~140.0 / 122.0 ppm.

Tautomerism Validation (E-E-A-T)

In DMSO, the 1H-tautomer (proton on N1) is dominant over the 2H-tautomer.

- Proof: In the 1H-tautomer, C3 correlates strongly with the proton on N1 in HMBC. However, since the NH is broad, use N15-HMBC if available.
- Chemical Logic: The 6-carbohydrazide group is electron-withdrawing. This increases the acidity of the N1 proton, stabilizing the 1H form through intermolecular hydrogen bonding with the solvent (DMSO).

Mass Spectrometry & Fragmentation

High-Resolution Mass Spectrometry (HRMS) using Electrospray Ionization (ESI) in positive mode is required for formula confirmation.

Theoretical [M+H]

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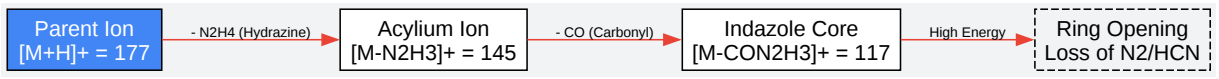
: 177.0771 Acceptable Error:

5 ppm.

Fragmentation Pathway (MS/MS)

When subjected to Collision Induced Dissociation (CID), the molecule follows a predictable degradation path useful for confirming substructures.



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Caption: Figure 2. ESI(+) MS/MS fragmentation pathway. The loss of hydrazine (32 Da) is the primary neutral loss signature.

Synthesis & Impurity Profile (Contextual Grounding)

Understanding the synthesis is crucial for identifying impurities in the spectra.

- Route: Methyl 1H-indazole-6-carboxylate + Hydrazine Hydrate

  Reflux (EtOH).

- Common Impurities:

  - Unreacted Ester: Check 1H NMR for methoxy singlet at ~3.9 ppm.

  - Indazole-6-carboxylic acid: Result of hydrolysis. Check for broad -OH stretch in IR (2500-3000 cm

) and loss of hydrazide signals.

  - Hydrazine salts: Check for sharp peaks near 7.0 ppm (ammonium) if not washed thoroughly.

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- To cite this document: BenchChem. [Spectroscopic Analysis of 1H-Indazole-6-Carbohydrazide: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1386129/docs#spectroscopic-analysis-of-1h-indazole-6-carbohydrazide-a-technical-guide]

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